

Application Notes and Protocols: Protein Kinase C (19-31) Peptide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper handling, dissolution, and storage of **Protein Kinase C (19-31)** peptide, a widely used pseudosubstrate inhibitor of Protein Kinase C (PKC). Adherence to these guidelines is crucial for maintaining the peptide's integrity and ensuring reproducible experimental outcomes.

Product Information



| Property | Value | Reference |
|---------------------|---|-----------|
| Peptide Name | Protein Kinase C (19-31), [Ser25] Protein Kinase C (19- 31) | |
| Sequence | H-Arg-Phe-Ala-Arg-Lys-Gly- Ser-Leu-Arg-Gln-Lys-Asn-Val- OH | |
| One-Letter Sequence | RFARKGSLRQKNV | |
| Molecular Weight | ~1559.8 g/mol (as free base) | |
| Formulation | Typically supplied as a lyophilized powder, often as a trifluoroacetate (TFA) or acetate salt. | |
| Purity | >95% | _ |
| Appearance | White to off-white lyophilized powder. | |
| Primary Application | A potent substrate for Protein Kinase C, used in in-vitro kinase assays to measure PKC activity. It acts as a competitive inhibitor by mimicking the pseudosubstrate regulatory domain of PKCα. | |

Storage and Stability

Proper storage of the **Protein Kinase C (19-31)** peptide is critical to prevent degradation and ensure its activity. The following table summarizes the recommended storage conditions for both the lyophilized powder and reconstituted solutions.



| Form | Storage Temperature | Recommended Duration | Notes |
|-----------------------------------|------------------------|---|---|
| Lyophilized Powder | -20°C or colder | Up to 3 years | Keep desiccated and protected from light. |
| Reconstituted in DMSO | -80°C | Up to 1 year | Aliquot to minimize freeze-thaw cycles. |
| -20°C | Up to 1 month | For shorter-term storage, aliquot to avoid repeated freeze-thaw cycles. | |
| Reconstituted in Sterile Water | -80°C | Up to 6 months | Aliquot to minimize freeze-thaw cycles. Use high-purity, sterile water. |
| -20°C | Up to 1 month | Prone to microbial contamination; filter-sterilize and handle under sterile conditions. | |

Note on Freeze-Thaw Cycles: Repeated freezing and thawing of peptide solutions can lead to degradation and loss of activity. It is highly recommended to aliquot the stock solution into single-use volumes before freezing.

Reconstitution Protocol

This protocol provides a step-by-step guide for reconstituting 1 mg of lyophilized **Protein Kinase C (19-31)** peptide to a stock concentration of 1 mM.

Materials:

- Lyophilized **Protein Kinase C (19-31)** peptide (1 mg)
- High-purity Dimethyl Sulfoxide (DMSO) or sterile, nuclease-free water



- Vortex mixer
- Microcentrifuge
- Sterile polypropylene microcentrifuge tubes

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming on the peptide, which can affect its stability.
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Solvent Addition: To prepare a 1 mM stock solution from 1 mg of peptide (MW ~1559.8 g/mol), you will need to add 641 μL of solvent.
 - Carefully add 641 μL of either DMSO or sterile water to the vial.
- Dissolution:
 - Gently vortex the vial for 10-20 seconds to dissolve the peptide.
 - Visually inspect the solution to ensure that the peptide has completely dissolved. If necessary, brief sonication in a water bath can aid in dissolving the peptide.
- Aliquoting and Storage:
 - \circ Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile polypropylene microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term use as indicated in the table above.

Experimental Protocols In Vitro Protein Kinase C Activity Assay



This protocol describes a general method for measuring the activity of Protein Kinase C using the [Ser25]PKC (19-31) peptide as a substrate. This assay is based on the transfer of the γ -phosphate from [γ -32P]ATP to the serine residue on the peptide substrate by PKC.

Materials:

- Recombinant Protein Kinase C enzyme
- [Ser25]PKC (19-31) peptide stock solution (1 mM)
- [y-32P]ATP
- Kinase assay buffer (e.g., 20 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM CaCl₂)
- Phosphatidylserine and Diacylglycerol (for PKC activation)
- 25% Trichloroacetic acid (TCA)
- · Phosphocellulose paper
- · Scintillation counter and scintillation fluid

Procedure:

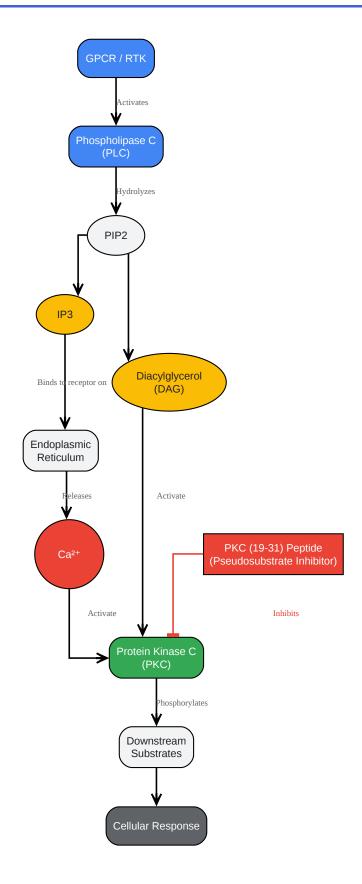
- Prepare the Reaction Mixture: In a microcentrifuge tube, prepare the kinase reaction mixture.
 The final volume is typically 25-50 μL. The final concentrations of the components should be
 optimized for the specific PKC isoform and experimental conditions. A typical reaction
 mixture includes:
 - Kinase assay buffer
 - Activators (e.g., phosphatidylserine, diacylglycerol)
 - [Ser25]PKC (19-31) peptide (final concentration of 10-50 μΜ)
 - Recombinant PKC enzyme



- Initiate the Reaction: Add [γ -32P]ATP to the reaction mixture to a final concentration of 10-100 μ M to start the reaction.
- Incubation: Incubate the reaction mixture at 30°C for 10-30 minutes. The incubation time should be within the linear range of the enzyme kinetics.
- Stop the Reaction: Terminate the reaction by adding an equal volume of 25% TCA.
- Spotting and Washing:
 - Spot an aliquot of the reaction mixture onto a phosphocellulose paper square.
 - Wash the phosphocellulose paper three times with 75 mM phosphoric acid to remove unincorporated [y-32P]ATP.
- · Quantification:
 - Place the washed phosphocellulose paper in a scintillation vial with scintillation fluid.
 - Measure the amount of ³²P incorporated into the peptide using a scintillation counter.

Visualizations Protein Kinase C Signaling Pathway



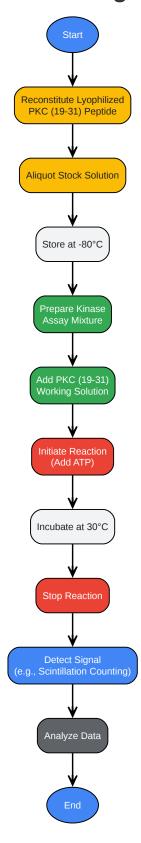


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Caption: The PKC signaling pathway and the inhibitory action of the PKC (19-31) peptide.



Experimental Workflow for Using PKC (19-31) Peptide



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Caption: A typical experimental workflow for an in vitro kinase assay using PKC (19-31) peptide.

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